

An In-depth Technical Guide to the Physical Properties of Bromotriphenylethylene

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Compound of Interest

Compound Name: Bromotriphenylethylene

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This technical guide provides a comprehensive overview of the physical properties of **bromotriphenylethylene**, with a focus on its melting and boiling points. Detailed experimental protocols for its synthesis and general methods for the determination of its physical characteristics are also presented.

Core Physical Properties

Bromotriphenylethylene, also known as phenylstilbene bromide, is a synthetic nonsteroidal estrogen of the triphenylethylene group.^[1] Its physical properties are crucial for its handling, purification, and formulation in research and development settings.

Table 1: Physical and Chemical Properties of **Bromotriphenylethylene**

Property	Value	Source(s)
Melting Point	115-117 °C (lit.)	[2][3]
114-118 °C	[4]	
Boiling Point	391.41 °C (rough estimate)	[2][3]
399.9 °C at 760 mmHg	[5]	
Molecular Formula	C20H15Br	[1][2][6]
Molecular Weight	335.24 g/mol	[1][2]
CAS Number	1607-57-4	[1][2][6][7]
Appearance	Colorless needle-like crystals	[8]
Solubility	Soluble in Toluene	[4]

Experimental Protocols

2.1. Synthesis of **Bromotriphenylethylene**

A common method for the synthesis of **bromotriphenylethylene** involves the bromination of triphenylethylene.

Protocol:

- Dissolve triphenylethylene (7.2 mmol) in chloroform (80 mL).[8]
- Cool the solution to -78°C.[8]
- Add bromine (7.2 mmol) dropwise to the solution.[8]
- Allow the reaction mixture to warm to room temperature and stir for 6 hours.[8]
- After the reaction is complete, concentrate the solution under reduced pressure.[8]
- Purify the resulting product by column chromatography using a petroleum ether:ethyl acetate solvent system (gradient from 20:1 to 10:1, V/V) to obtain **bromotriphenylethylene**. [8] An

alternative purification method involves recrystallization from ethanol.[8]

2.2. Determination of Melting Point

The melting point of a crystalline solid is a critical indicator of its purity.

General Protocol (Capillary Method):

- Ensure the **bromotriphenylethylene** sample is completely dry and finely powdered.
- Pack a small amount of the sample into a capillary tube, ensuring a height of 2-3 mm.
- Place the capillary tube in a melting point apparatus.
- Heat the apparatus at a rate of 10-15 °C per minute initially.
- As the temperature approaches the expected melting point (around 110 °C), reduce the heating rate to 1-2 °C per minute to allow for accurate determination.
- Record the temperature at which the first liquid appears and the temperature at which the entire sample becomes liquid. This range is the melting point. For pure **bromotriphenylethylene**, this range should be narrow and fall within the literature values.

2.3. Determination of Boiling Point

Due to the high boiling point of **bromotriphenylethylene**, its experimental determination requires specific laboratory techniques to avoid decomposition. The reported boiling points are often estimates.

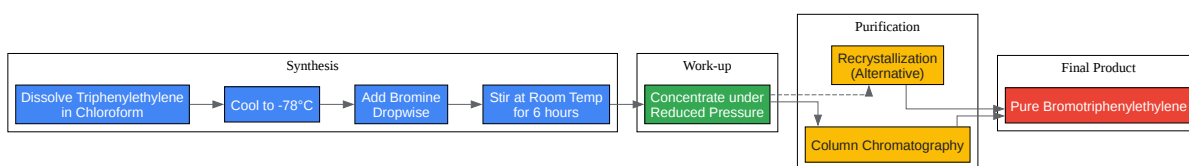
General Protocol (Distillation Method under Reduced Pressure - Theoretical):

- Place the **bromotriphenylethylene** sample in a distillation flask.
- Assemble a distillation apparatus, ensuring all joints are properly sealed for vacuum application.
- Connect the apparatus to a vacuum pump and reduce the pressure to a known, stable value.

- Begin heating the distillation flask.
- Record the temperature at which the liquid boils and the vapor condenses on the thermometer bulb. This is the boiling point at the recorded pressure.
- The boiling point at atmospheric pressure can be estimated from the boiling point at reduced pressure using a nomograph or the Clausius-Clapeyron equation.

Visualized Experimental Workflow

The following diagram illustrates the general workflow for the synthesis and purification of **bromotriphenylethylene**.



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Caption: Synthesis and purification workflow for **bromotriphenylethylene**.

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